

Thermodynamic Properties of 1-Nonene: A Technical Guide

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Compound of Interest

Compound Name: 1-Nonene

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **1-nonene**. The information is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, outlines the experimental protocols used for their determination, and visualizes the primary industrial reaction pathways of **1-nonene**.

Core Thermodynamic Data of 1-Nonene

The following tables provide a summary of the essential thermodynamic and physical properties of **1-nonene**.

Table 1: General and Physical Properties of **1-Nonene**

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	--INVALID-LINK--
Molecular Weight	126.24 g/mol	--INVALID-LINK--
CAS Number	124-11-8	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Odor	Gasoline-like	--INVALID-LINK--
Density	0.73 g/mL at 25 °C	--INVALID-LINK--
Boiling Point	146 °C	--INVALID-LINK--
Melting Point	-81 °C	--INVALID-LINK--
Vapor Pressure	11 mm Hg at 37.7 °C	--INVALID-LINK--
Solubility	Insoluble in water, soluble in alcohol	--INVALID-LINK--

Table 2: Enthalpy, Entropy, and Gibbs Free Energy of **1-Nonene**

Property	Value	Unit	Source
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-103.60	kJ/mol	--INVALID-LINK--
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	112.80	kJ/mol	--INVALID-LINK--
Heat of Combustion (Gross, $\Delta_c, \text{gross} H$)	5965.13	kJ/mol	--INVALID-LINK--
Heat of Combustion (Net, $\Delta_c, \text{net} H$)	5568.988	kJ/mol	--INVALID-LINK--
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	44.7 ± 0.2	kJ/mol	--INVALID-LINK--
Enthalpy of Reaction (Hydrogenation, $\Delta_r H^\circ$)	-124.3 ± 1.0	kJ/mol	--INVALID-LINK--
Standard Molar Entropy (S°_{liquid})	392.54	J/mol*K	--INVALID-LINK--

Table 3: Heat Capacity of **1-Nonene**

Property	Value	Unit	Temperature (K)	Source
Liquid Phase Molar Heat Capacity ($C_{p, \text{liquid}}$)	270.36	J/mol*K	298.15	--INVALID-LINK--

Experimental Protocols

The determination of the thermodynamic properties of **1-nonene** relies on precise calorimetric techniques. The following sections describe the general methodologies for measuring key thermodynamic parameters.

Adiabatic Calorimetry for Heat Capacity Measurement

Adiabatic calorimetry is a highly accurate method for determining the heat capacity of liquids like **1-nonene**. The fundamental principle of this technique is to minimize heat exchange between the calorimeter and its surroundings, creating a near-perfectly insulated system.^{[1][2]}

General Experimental Workflow:

- **Sample Preparation and Loading:** A precisely weighed sample of high-purity **1-nonene** is placed into a sealed vessel, often referred to as a "bomb," within the calorimeter.
- **System Equilibration:** The calorimeter is brought to a stable initial temperature, and the surrounding adiabatic shield is heated or cooled to match the temperature of the sample vessel, minimizing the temperature gradient between them.
- **Energy Input:** A known quantity of electrical energy is introduced to the sample via a heater, causing a gradual increase in its temperature.
- **Temperature Monitoring:** The temperature of the sample is continuously monitored with high-precision thermometers.
- **Data Acquisition:** The temperature change (ΔT) resulting from the known energy input (Q) is recorded.
- **Calculation of Heat Capacity:** The heat capacity (C_p) is calculated using the formula: $C_p = Q / (m * \Delta T)$ where m is the mass of the sample. Corrections are made for the heat capacity of the calorimeter vessel itself.

The use of a twin-bomb arrangement, where one bomb contains the sample and the other is a reference, can enhance the accuracy by allowing for the measurement of energy differences, thus minimizing corrections for heat losses.^[1]

Bomb Calorimetry for Heat of Combustion

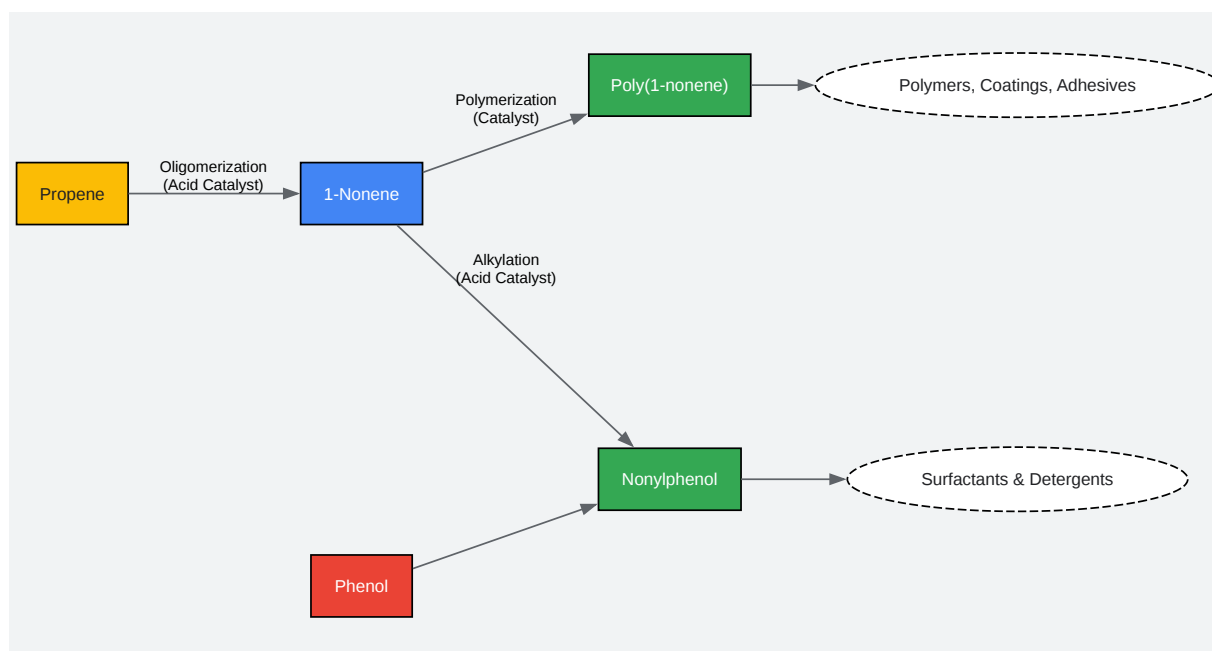
Bomb calorimetry is the standard method for determining the heat of combustion of liquid and solid samples, including **1-nonene**.^{[3][4]} The reaction is carried out at constant volume.

General Experimental Workflow:

- **Sample Preparation:** A known mass of **1-nonene** is placed in a crucible within a high-pressure stainless steel vessel called a bomb. A fuse wire is positioned in contact with the sample.
- **Pressurization:** The bomb is sealed and pressurized with an excess of pure oxygen, typically to around 20-30 atm.[5]
- **Calorimeter Assembly:** The bomb is submerged in a known volume of water in an insulated container (the calorimeter). The initial temperature of the water is recorded.
- **Ignition:** The sample is ignited by passing an electrical current through the fuse wire.
- **Temperature Measurement:** The complete combustion of **1-nonene** releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature rise. The final equilibrium temperature is recorded.
- **Calculation of Heat of Combustion:** The heat released by the combustion reaction is calculated from the temperature change and the total heat capacity of the calorimeter system (including the bomb, water, and other components). The heat capacity of the calorimeter is typically determined by calibrating it with a substance of known heat of combustion, such as benzoic acid.

Industrial Reaction Pathways of 1-Nonene

1-Nonene is a key intermediate in the chemical industry, primarily utilized in the production of surfactants and polymers.[6] The following diagram illustrates these major reaction pathways.



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Caption: Industrial uses of **1-nonene**.

The diagram above illustrates the primary industrial applications of **1-nonene**. It is synthesized from the oligomerization of propene and subsequently used in two main processes. The first is the alkylation of phenol to produce nonylphenol, a precursor to surfactants and detergents.[7][8][9][10] The second major application is its polymerization to form poly(**1-nonene**), which has applications in coatings, adhesives, and as a plasticizer.[11][12]

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